

Application Note: Technical Handling of JNK-IN-11

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Compound of Interest

Compound Name: Pubchem_57370202

CAS No.: 15710-63-1

Cat. No.: B1173584

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Executive Summary & Compound Identity

JNK-IN-11 is a potent, ATP-competitive inhibitor targeting the c-Jun N-terminal kinases (JNK1, JNK2, and JNK3). It functions by occupying the ATP-binding pocket, forming critical hydrogen bonds with the kinase "hinge" region (specifically Met-149), thereby preventing the phosphorylation of downstream substrates like c-Jun.

CRITICAL ADVISORY: Nomenclature in kinase inhibitor literature can be inconsistent. "JNK-IN-11" has been used to refer to different chemical entities in various academic contexts. This protocol is calibrated for the commercially available standard defined by CAS 676594-38-0. Verify the CAS number on your product vial before proceeding.

Physicochemical Profile

Property	Specification
Compound Name	JNK-IN-11
CAS Registry Number	676594-38-0
Chemical Formula	C ₁₂ H ₁₁ NO ₃ S
Molecular Weight	281.35 g/mol
Target	JNK1, JNK2, JNK3 (IC ₅₀ : ~2.2 μM, 21.4 μM, 1.8 μM respectively)
Mechanism	Type I ATP-Competitive Inhibitor
Solubility (Max)	DMSO: ≥ 10 mM (Soluble); Water: Insoluble

Reconstitution Protocol

The hydrophobicity of JNK-IN-11 necessitates the use of organic solvents for initial reconstitution. Water or aqueous buffers should never be used for the master stock solution, as this will lead to immediate precipitation and inaccurate dosing.

Materials Required[2][3][4]

- Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous, ≥99.9% (Cell Culture Grade).
- Vessels: Amber glass vials or polypropylene microcentrifuge tubes (low-binding preferred).
- Environment: Fume hood (for DMSO handling).

Step-by-Step Dissolution Procedure

- Calculate Volume: Determine the volume of DMSO required to achieve a 10 mM master stock concentration.
 - Formula:
 - Example: To dissolve 1 mg (1000 μg) at 10 mM:
- Solvent Addition: Add the calculated volume of anhydrous DMSO directly to the product vial.

- Technical Insight: Direct addition to the original vial minimizes loss of compound stuck to the walls during transfer.
- Dissolution:
 - Vortex vigorously for 30–60 seconds.
 - If particulates remain, sonicate in a water bath at room temperature (25°C) for 2–5 minutes.
 - Visual Check: The solution must be optically clear. Any turbidity indicates incomplete dissolution.
- Aliquot Generation: Immediately dispense the stock solution into single-use aliquots (e.g., 20–50 µL) to avoid freeze-thaw cycles.

Workflow Visualization

The following diagram illustrates the critical "Cold Chain" and "Dark Chain" required to maintain compound integrity.



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Figure 1: Optimal workflow for reconstituting JNK-IN-11 to prevent precipitation and degradation.

Storage & Stability Guidelines

JNK-IN-11 is chemically stable in solid form but susceptible to hydrolysis and oxidation once in solution.

State	Condition	Stability Duration
Solid (Powder)	-20°C, Desiccated, Protected from Light	2 Years
DMSO Stock (10 mM)	-80°C, Sealed, Protected from Light	6 Months
DMSO Stock (10 mM)	-20°C, Sealed, Protected from Light	1 Month
Aqueous Dilution	37°C (Cell Culture Media)	< 24 Hours (Prepare Fresh)

Key Causality:

- **Hygroscopicity:** DMSO is hygroscopic (absorbs water from air). Absorbed water can cause the hydrophobic inhibitor to precipitate inside the frozen vial over time. Always warm vials to room temperature before opening to prevent condensation.
- **Freeze-Thaw:** Repeated temperature shifts cause micro-precipitation. Use the "Single-Use Aliquot" strategy.

Biological Application Protocol (In Vitro)

To ensure data validity, the final concentration of DMSO in the cell culture assay must be kept below the toxicity threshold (typically <0.1% or <0.5% depending on cell line sensitivity).

Serial Dilution Strategy (Intermediate Step)

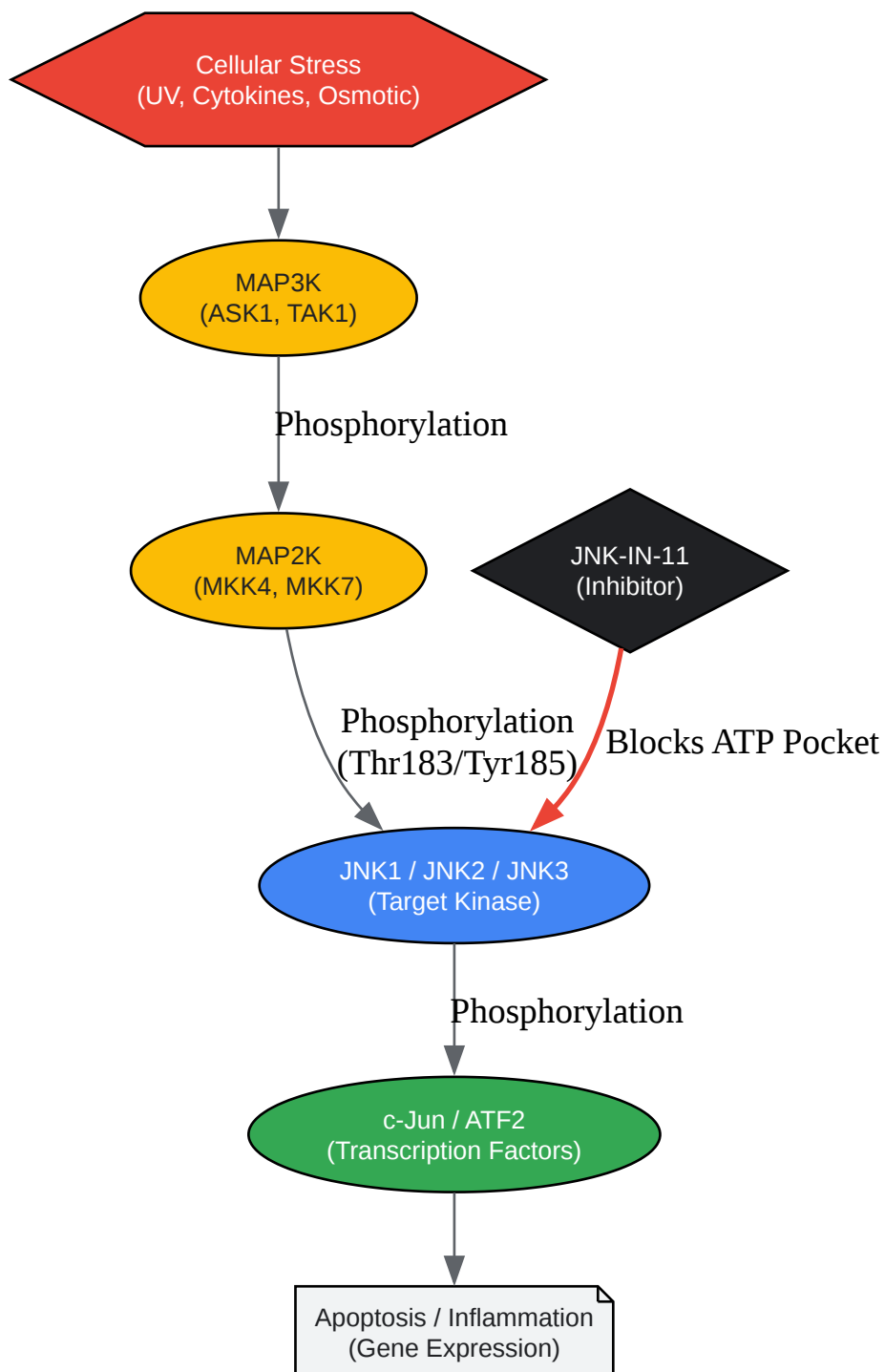
Do not pipette 1 μ L of 10 mM stock directly into 10 mL of media; the rapid change in polarity causes precipitation. Use an Intermediate Dilution.

- Prepare Intermediate Stock (100x):
 - Dilute the 10 mM Master Stock into fresh DMSO or culture media (if immediate use) to create a concentration 100-fold higher than your final assay concentration.
 - Example: For a 10 μ M final assay concentration, prepare a 1 mM intermediate solution.

- Final Application:
 - Add the Intermediate Stock to the cell culture media at a 1:100 ratio.
 - Result: Final DMSO concentration is 1% (if diluted in DMSO) or lower. If 1% DMSO is toxic, use a 1000x intermediate dilution step to achieve 0.1% DMSO.

Mechanism of Action Context

Understanding the pathway is crucial for designing downstream readouts (e.g., Western Blot for p-c-Jun).



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Figure 2: JNK Signaling Cascade. JNK-IN-11 acts at the JNK node, preventing the phosphorylation of c-Jun.[1][2]

References

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- SelleckChem.Kinase Inhibitor Reconstitution & Storage Guidelines.
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Sources

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